

Comparative Field Trials of Two *Bacillus thuringiensis* (Bt) Formulations: An Objective Guide

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Compound of Interest

Compound Name: *Insecticidal agent 11*

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This guide provides a comparative analysis of the performance of different *Bacillus thuringiensis* (Bt) formulations based on data from scientific field and laboratory trials. It is intended for researchers, scientists, and professionals in drug development to facilitate an objective evaluation of these biopesticides.

Comparison 1: Dipel® vs. Turex® for Control of *Spodoptera litura* (Leaf Worm)

A laboratory study was conducted to evaluate the efficacy of two commercial Bt formulations, Dipel® (*Bacillus thuringiensis* subspecies *kurstaki*) and Turex® (*Bacillus thuringiensis* subspecies *kurstaki* and *aizawai*), against the early larval instars of the leaf worm, *Spodoptera litura*.^{[1][2]}

Data Presentation

The potency of the formulations differed, with Dipel® having a potency of 16,000 i.u./mg and Turex® having a potency of 32,000 i.u./mg.^[1] The higher potency and the combination of *kurstaki* and *aizawai* subspecies in Turex® are suggested to contribute to its generally higher mortality rates.^[1]

Table 1: Mean Percent Mortality of *S. litura* Larvae after Exposure to Dipel® and Turex®^{[1][2]}

Larval Instar	Formulation	Mean Mortality after 3 Days (%)	Mean Mortality after 7 Days (%)
1st Instar	Dipel®	19.05	55.95
Turex®	46.43	64.29	
2nd Instar	Dipel®	6.55	57.74
Turex®	43.45	60.71	
3rd Instar	Dipel®	4.76	42.86
Turex®	38.69	45.24	

The results indicate that larval mortality increased with the duration of exposure.[1][2] Turex® generally caused significantly higher mortality after 3 days of exposure compared to Dipel®.[1][2] After 7 days, Turex® still showed significantly higher mortality rates for the 1st, 2nd, and 3rd instars.[1] It was also observed that the susceptibility to both biopesticides decreased as the larval instar increased.[1]

Experimental Protocols

The bioassays were conducted in a laboratory setting using the leaf dip method.[1]

- Insect Rearing: *S. litura* larvae were reared in the laboratory. Egg batches were collected from tissue paper strips within rearing jars.[1]
- Formulations Tested:
 - Dipel® (Bt subspecies *kurstaki*), with a potency of 16,000 i.u./mg.[1]
 - Turex® (Bt subspecies *kurstaki* and *aizawai*), with a potency of 32,000 i.u./mg.[1]
- Bioassay Method (Leaf Dip): This method was used to test the efficacy of the formulations against the early three instars of *S. litura*. [1]
- Data Collection: Mortality of the larvae was recorded after three and seven days of exposure to the treated leaves.[1][2]

Comparison 2: Foray® 76B AVIO vs. Rapax® AS AIR for Control of *Lymantria dispar* (Gypsy Moth)

Field trials were conducted in 2018 and 2019 in cork oak forests to assess the efficacy of two different *Bacillus thuringiensis kurstaki* (Btk) strain formulations against gypsy moth larval populations.[3]

Data Presentation

The two formulations tested were Foray® 76B AVIO (containing Btk strain ABTS-351) and Rapax® AS AIR (containing Btk strain EG-2348).[3]

Table 2: Larval Density Reduction of *L. dispar* in Field Trials (21 Days After Application)[3]

Year	Treatment	Dose (L/ha)	Average Larval Density Reduction (%)
2018	Foray® 76B	2.0	~70
	Foray® 76B	2.5	
	Rapax® AS AIR	2.0	
2019	Foray® 76B	2.0	Not specified to reach 80%
	Foray® 76B	2.5	
	Rapax® AS AIR	2.0	

In 2018, all Btk treatments were found to be similarly effective, with no significant differences in larval density reduction among the different strains and doses.[3] By day 21 post-application, the average larval density reduction was approximately 70% across all treated plots.[3] In 2019, a larval density reduction of 80% was achieved in the plots treated with Foray 76B at the higher dose of 2.5 L/ha.[3] Laboratory bioassays confirmed that all tested Btk-based products were effective against the gypsy moth larvae.[3]

Experimental Protocols

- Experimental Design: The field trials included the following treatment groups:
 - Untreated control
 - Foray® 76B at a dose of 2.0 L/ha
 - Foray® 76B at a dose of 2.5 L/ha
 - Rapax® AS AIR at a dose of 2.0 L/ha.[3]
- Application Method: The formulations were applied aerially using a helicopter equipped with four electronic rotary atomizers, which were adjusted to produce drops of approximately 160 microns in size.[3]
- Efficacy Evaluation: The effectiveness of the Btk treatments was determined by assessing the reduction in larval density at 7, 14, and 21 days after the application in each experimental plot, compared to the untreated control plots.[3]
- Laboratory Bioassay: In addition to the field surveys, larval samples (second and third instar) were collected from each plot after the treatment. These larvae were then fed foliage from their respective plots in a laboratory setting to determine mortality rates.[3]

Mandatory Visualizations

Mode of Action of *Bacillus thuringiensis* δ -endotoxins

The insecticidal activity of *Bacillus thuringiensis* is primarily due to the production of crystal (Cry) proteins, also known as δ -endotoxins, during sporulation.[4][5] The following diagram illustrates the key steps in the mode of action of these toxins against susceptible insect larvae.

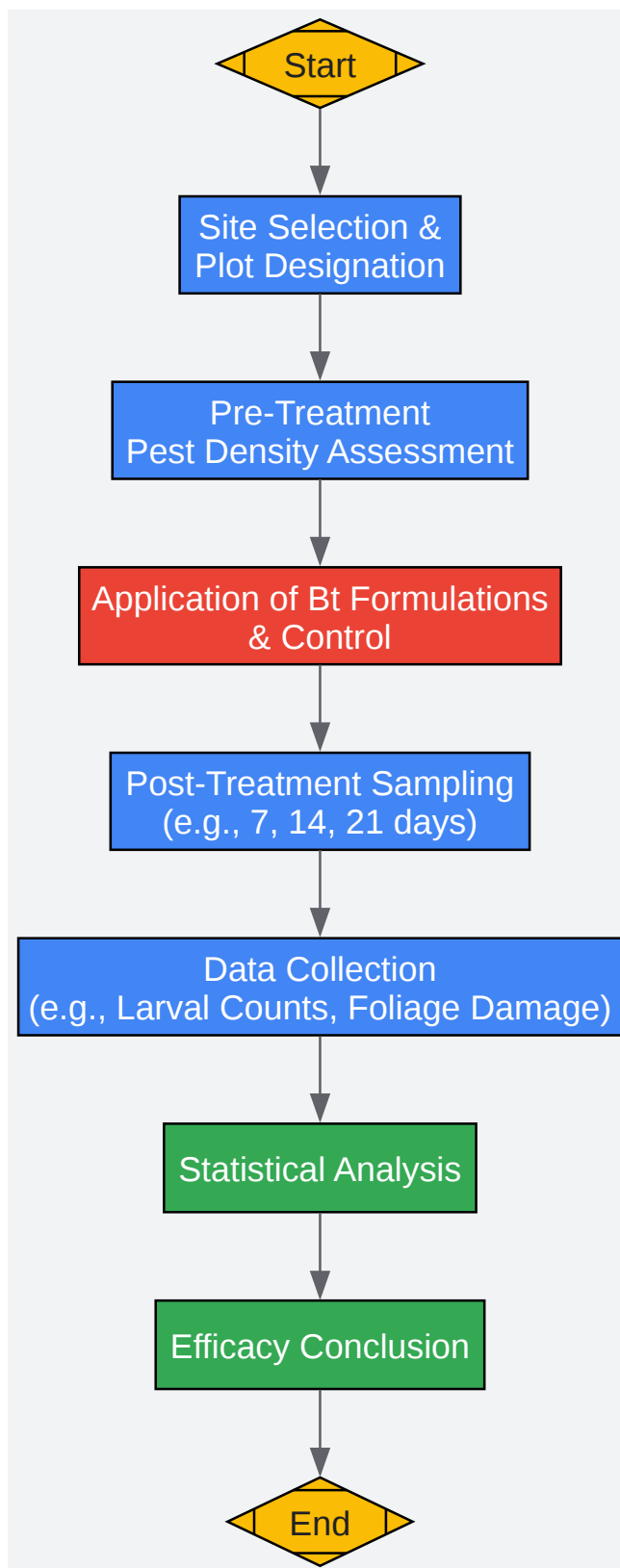


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Caption: Mode of action of *Bacillus thuringiensis* (Bt) δ -endotoxins in susceptible insect larvae.

General Experimental Workflow for Bt Formulation Field Trials

The successful evaluation of Bt formulations in a field setting requires a structured experimental approach, from initial planning to final data analysis.



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Caption: A typical experimental workflow for conducting comparative field trials of Bt formulations.

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